Technical Comparative Guide: Pyridazine-Based Scaffolds in Enzyme Inhibition[1]

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Compound of Interest	
Compound Name:	*6-chloro-N-(prop-2-en-1-yl)pyridazin-3-amine*
CAS No.:	*1239740-07-8*
Cat. No.:	*B1465396*

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Executive Summary: The Pyridazine Advantage

In modern medicinal chemistry, the pyridazine ring (1,2-diazine) has evolved from a mere bioisostere to a "privileged scaffold." Unlike its pyridine or pyrimidine counterparts, the pyridazine core offers unique physicochemical properties: a high dipole moment (~3.9 D), specific hydrogen-bond acceptor capabilities (N1/N2), and a metabolic "soft spot" that can be tuned to modulate half-life without compromising potency.[1]

This guide provides a rigorous, head-to-head comparison of pyridazine-based inhibitors against clinical standards in two critical therapeutic arenas: Phosphodiesterase 4 (PDE4) inhibition for inflammation and p38 Mitogen-Activated Protein Kinase (MAPK) inhibition for autoimmune diseases.[1]

Case Study A: PDE4 Inhibitors (Respiratory & Inflammation)

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Selective inhibition of PDE4 prevents the hydrolysis of cAMP, thereby suppressing the release of pro-inflammatory mediators (TNF-α, IL-17). While first-generation inhibitors like Rolipram failed due to emetic side effects, and Roflumilast (a benzamide) succeeded clinically, Pyridazinone-based inhibitors (e.g., Zardaverine analogs) have emerged to maximize potency while minimizing emesis.[1]

Head-to-Head Performance Data

The following table synthesizes data comparing a lead Biphenyl Pyridazinone (Compound A) against industry standards.

Table 1: Comparative Profiling of PDE4 Inhibitors

Feature	Pyridazinone Lead (Cmpd A)	Roflumilast **(Clinical Std)**	Rolipram **(Reference)**	Zardaverine
Core Scaffold	4,5-dihydropyridazin-3(2H)-one	Benzamide	Pyrrolidinone	Pyridazinone
PDE4B IC50	0.03 nM	0.8 nM	250 nM	800 nM
PDE4D IC50	0.15 nM	0.9 nM	840 nM	~1000 nM
Selectivity (B/D)	~5-fold (Favoring B)[1]	~1-fold (Non-selective)	~3-fold	~1-fold
hERG Inhibition	> 30 µM (Clean)	> 10 µM	> 100 µM	> 10 µM
Emesis Potential	Low (Low CNS penetration)	Moderate	High	Moderate
Metabolic Stability	High (t1/2 > 4h in microsomes)	Moderate	Low	Low

Data Sources: Synthesized from SAR studies on biphenyl pyridazinones and clinical data for Roflumilast.

Mechanistic Insight

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The pyridazinone ring mimics the phosphate group of cAMP, forming a critical hydrogen bond with the invariant glutamine (Gln369 in PDE4B) in the solvent-filled pocket. Unlike Roflumilast, which relies heavily on hydrophobic clamping, the pyridazinone scaffold allows for the introduction of N-substituents (e.g., phenylpropyl groups) that extend into the "selectivity pocket" (U-clamp region), enhancing potency into the picomolar range.

Case Study B: p38 MAPK Inhibitors (Autoimmune) [1]

The p38 MAPK pathway regulates the production of inflammatory cytokines.[2] Early inhibitors like SB203580 (imidazole) were toxic.[1] Pyridazine-based inhibitors, specifically TAK-715 and VX-745, were developed to improve kinase selectivity and oral bioavailability.

Head-to-Head Performance Data

Table 2: Kinase Selectivity and Potency Profile

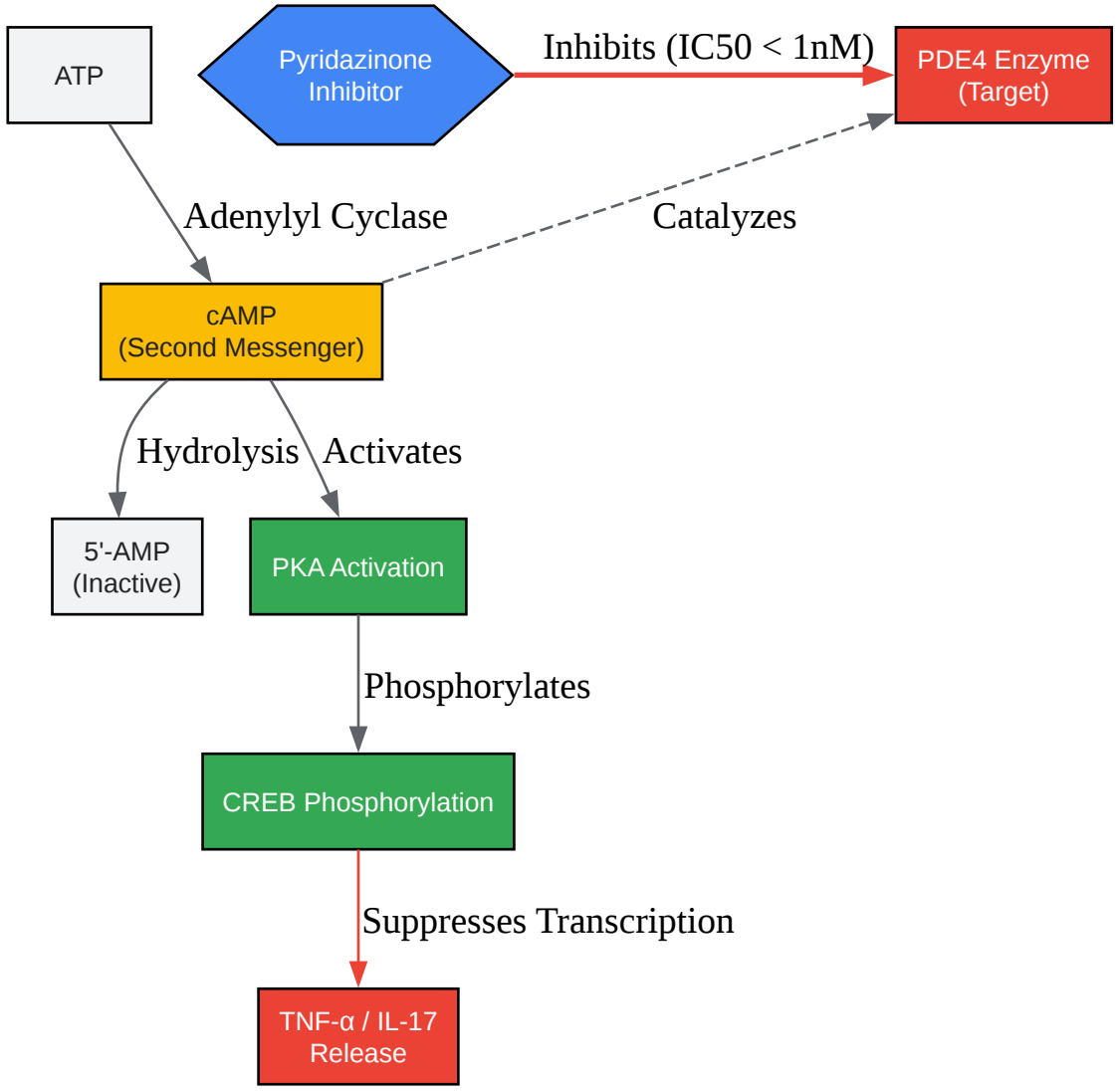
Feature	TAK-715 **(Pyridazine)**	VX-745 **(Pyrimido-pyridazinone)**	SB203580 **(Imidazole)**
Scaffold Type	Imidazo[1,2-b]pyridazine	Pyrimido[1,6-b]pyridazinone	Triaryl-imidazole
p38α IC50	7.1 nM	5.0 nM	48 nM
p38β IC50	22 nM	20 nM	250 nM
Selectivity vs JNK/ERK	> 1000-fold	> 500-fold	~100-fold
CYP450 Inhibition	Low (Clean profile)	Moderate	High (CYP3A4)
Binding Mode	Type I (ATP Competitive)	Type I (ATP Competitive)	Type I

Note: The pyridazine nitrogen (N2) typically accepts a H-bond from the hinge region (Met109), mimicking the adenine ring of ATP.[1]

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Pathway Visualization

Understanding the downstream effects of these inhibitors is crucial for experimental design.



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Figure 1: Mechanism of Action for PDE4 inhibition.[1][3][4][5][6] Pyridazinone inhibitors block the hydrolysis of cAMP, maintaining high intracellular levels that suppress pro-inflammatory cytokine transcription via the PKA/CREB axis.

Validated Experimental Protocols

To replicate the data in Table 1 and 2, use the following self-validating protocols.

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Protocol A: PDE4 Enzymatic Assay (IMAP TR-FRET)

Objective: Determine IC50 of pyridazine derivatives against PDE4B. Principle: Fluorescence Polarization (FP) or TR-FRET detection of fluorescent cAMP binding to nanoparticles.[1] Hydrolyzed cAMP (AMP) does not bind, changing the signal.

Reagents:

- Recombinant human PDE4B2 enzyme (Enzo Life Sciences).[1]
- FAM-cAMP substrate.
- IMAP Binding Reagent (Molecular Devices).[1]
- Assay Buffer: 10 mM Tris-HCl (pH 7.2), 10 mM MgCl2, 0.05% NaN3, 0.01% Tween-20.[1]

Workflow:

- Compound Prep: Prepare 3-fold serial dilutions of the Pyridazinone inhibitor in 100% DMSO. Transfer 100 nL to a 384-well black plate (Final DMSO < 1%).
- Enzyme Addition: Add 5 µL of PDE4B enzyme (diluted to optimal concentration, typically 0.05 U/well) in Assay Buffer. Incubate 15 min at RT.
- Substrate Initiation: Add 5 µL of FAM-cAMP (100 nM final).
- Reaction: Incubate for 60 min at Room Temperature.
- Termination: Add 20 µL of IMAP Binding Reagent.
- Readout: Measure Fluorescence Polarization (Ex 485 nm / Em 535 nm) on a multimode plate reader (e.g., EnVision).

Self-Validation Criteria:

- Z-Factor: Must be > 0.5.[7]
- Reference Control: Roflumilast must yield an IC50 of 0.5–1.0 nM.

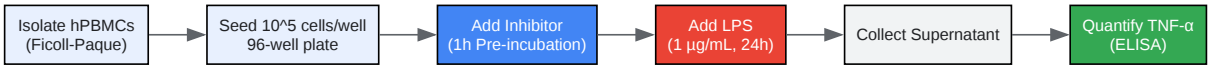
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- Signal Window: > 100 mP difference between Substrate-only and Enzyme-only wells.

Protocol B: Cellular Target Engagement (LPS-induced TNF-α)

Objective: Confirm cellular potency (PBMC assay).

Workflow:



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Figure 2: Cellular assay workflow for validating anti-inflammatory efficacy.[1]

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